

getting help with Python programming challenges in the pyOpenSci community

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Pyopen*

Cat. No.: *B1259295*

[Get Quote](#)

Welcome to the **pyOpenSci** Technical Support Center. This guide provides answers to frequently asked questions and troubleshooting advice for researchers, scientists, and drug development professionals looking to develop, share, and improve their Python packages within the **pyOpenSci** ecosystem.

Frequently Asked Questions (FAQs)

This section addresses common questions about participating in the **pyOpenSci** community and utilizing its resources.

Q1: What is the main purpose of **pyOpenSci**?

A1: **pyOpenSci** is a diverse community that supports the open-source Python tools that drive open science.[1] Its primary goals are to make it easier for scientists to create, find, maintain, and contribute to reusable Python code and software.[2] It achieves this through several initiatives, including a peer-review process for scientific software, the creation of educational resources and tutorials on Python packaging, and fostering a supportive community for developers.[3][4]

Q2: I'm a scientist, not a software developer. Are **pyOpenSci**'s resources for me?

A2: Absolutely. **pyOpenSci**'s resources are specifically designed for scientists and researchers who may be new to software development. The community provides beginner-friendly guides and tutorials to walk you through every step of creating a Python package from your code.^{[5][6]} The goal is to break down technical barriers and make Python packaging less confusing for scientists.^{[2][6]}

Q3: What are the benefits of submitting my Python package for **pyOpenSci** peer review?

A3: Submitting your package for review offers numerous benefits. It helps improve the quality, usability, and documentation of your software through constructive feedback from peers.^{[7][8]} Accepted packages gain visibility and are promoted to the scientific community.^[7] Furthermore, you become part of a supportive community where you can ask questions and discuss challenges related to open-source software.^[7] Packages accepted by **pyOpenSci** that are within the scope of the Journal of Open Source Software (JOSS) are also fast-tracked for publication there.^[8]

Q4: My package is already on PyPI. Can I still submit it for review?

A4: Yes. You can submit a package that is already available on PyPI or conda-forge. The feedback from the review process can lead to significant improvements for future versions of your package, enhancing the experience for your users.^[9]

Q5: What kind of support can I get if I'm having trouble with Python packaging?

A5: **pyOpenSci** offers extensive support for Python packaging. Their Python Package Guide provides end-to-end guidance on creating a package, understanding the tool ecosystem, and implementing best practices.^[5] If you encounter specific issues, you can submit a "help-request" issue in the **pyOpenSci**/software-submission GitHub repository to get assistance from the editorial team.^[10]

Troubleshooting and Guides

This section provides guidance on common challenges encountered during the package development and submission process.

Guide: Preparing Your Package for Submission

Before submitting your package for review, it's crucial to ensure it meets a set of minimum criteria. This checklist is what editors will use for their initial evaluation.[\[11\]](#)

Criteria	Key Requirement	Common Pitfall	Troubleshooting Steps
Installation	Package must be installable from PyPI or a community conda channel (e.g., conda-forge).[11]	The pyproject.toml file is misconfigured, leading to installation errors.	Use a modern packaging tool like Hatch, which simplifies dependency management and build configuration. [12][13] Follow the pyOpenSci tutorial on publishing to PyPI.[13]
Documentation	Sufficient online documentation must exist to allow for evaluation without installation.[11]	Documentation is incomplete or only exists in the source code.	Create a user-facing documentation website using tools like Sphinx.[14] Include a clear README, installation instructions, user guides, and API documentation.[15]
Testing	An automated testing suite with continuous integration (CI) must be set up.[10]	Tests are failing or CI is not configured to run automatically on pull requests.	Ensure your tests cover the core functionality of your package. Use services like GitHub Actions for CI and follow guides on setting up your testing workflow.
Core Files	The repository must contain README.md, LICENSE, CONTRIBUTING.md, and a	A LICENSE file is missing, creating ambiguity about how the software can be used.	Choose an appropriate open-source license and add the corresponding file to your repository. Add a Code of

CODE_OF_CONDUCT

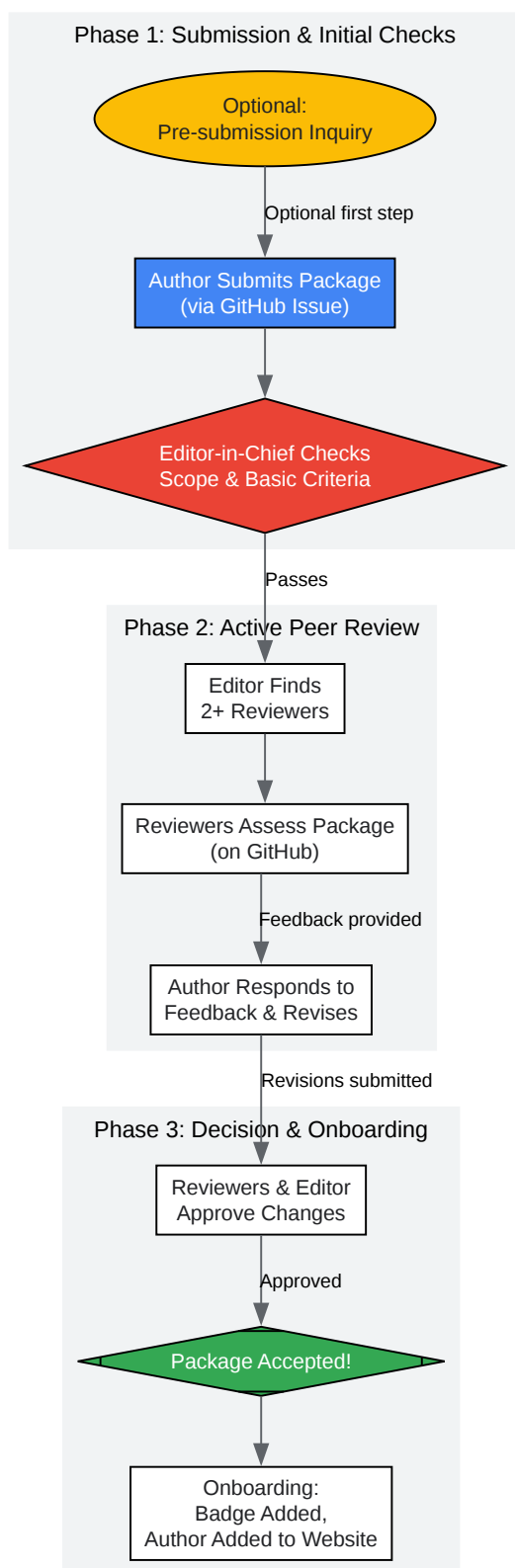
T.[\[10\]](#)

Conduct to set

community norms.[\[13\]](#)

Workflow: The pyOpenSci Peer Review Process

Understanding the peer review workflow helps authors know what to expect after submitting their package. The process is designed to be a transparent and constructive conversation between authors, reviewers, and editors.[\[9\]](#)



[Click to download full resolution via product page](#)

Caption: The **pyOpenSci** software peer review workflow from submission to acceptance.

Protocol: Creating a Minimal, Installable Python Package with Hatch

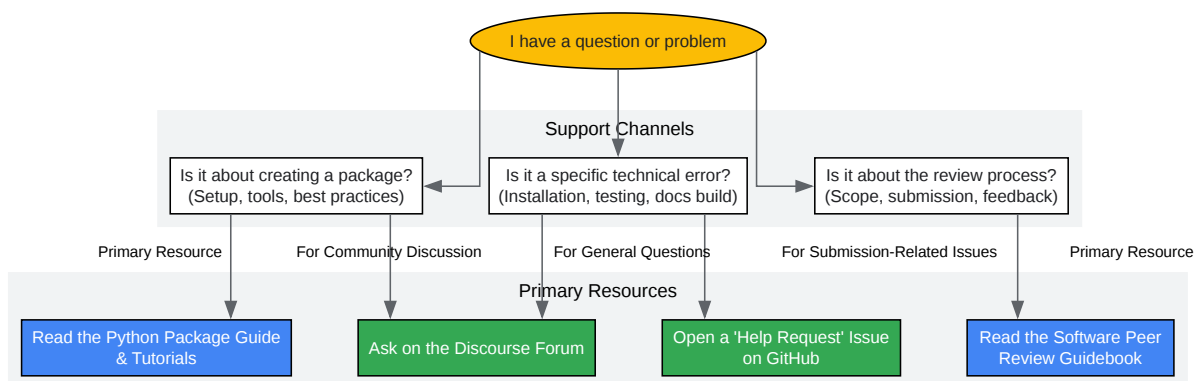
This protocol outlines the core steps to make your Python code installable using hatch, a recommended tool for packaging.^[12]^[13] This is a foundational step before adding documentation or tests.

- Install Hatch:
 - Ensure you have a modern version of Python installed.
 - Install Hatch using pip: `python -m pip install hatch`
- Initialize Your Project:
 - Navigate to the directory where you want to create your project.
 - Run the command: `hatch new your-package-name`
 - This creates a standard project structure, including a `src` directory and a `pyproject.toml` file.^[12]
- Add Your Code:
 - Place your Python scripts (`.py` files) inside the `src/your-package-name/` directory.
 - Ensure the `init.py` file in this directory can import the functions you want to expose to users.
- Configure Metadata:
 - Open the `pyproject.toml` file.
 - Fill in the `[project]` section with your package's name, version, authors, description, and dependencies. This metadata is crucial for publishing to PyPI.^[12]
- Perform a Local Install:

- From the root directory of your project, run: `python -m pip install -e .`
- The `-e` flag installs the package in "editable" mode, meaning changes to your source code are immediately reflected in the installed package.^[16]
- Test the Installation:
 - Open a new terminal or Python interpreter.
 - Attempt to import your package and run a function: `from your-package-name import your_function`
 - If the import succeeds, you have successfully created a basic, installable Python package.

Logical Diagram: Where to Get Help

Navigating a new community can be challenging. This diagram outlines the primary channels for seeking help within the **pyOpenSci** ecosystem.



[Click to download full resolution via product page](#)

Caption: A guide to finding the right support channel in the **pyOpenSci** community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Welcome to the pyOpenSci Software Peer Review Guidebook! — Software Peer Review Guide \[pyopensci.org\]](#)
- [2. Welcome to pyOpenSci - pyOpenSci \[pyopensci.org\]](#)
- [3. pyOpenSci · GitHub \[github.com\]](#)
- [4. give.communityin.org \[give.communityin.org\]](#)
- [5. pyOpenSci Python Package Guide — Python Packaging Guide \[pyopensci.org\]](#)
- [6. It's Been a Long Short Road: The Monumental Past 2 Years of pyOpenSci - pyOpenSci \[pyopensci.org\]](#)
- [7. GitHub - pyOpenSci/software-submission: Interested in having your Python package reviewed according to pyOpenSci's standards? Please submit your software here under our "Issues" page. \[github.com\]](#)
- [8. pyOpenSci Makes Python Software Better and Easier to Find Through Peer Review - pyOpenSci \[pyopensci.org\]](#)
- [9. Peer Review Guidelines & Policies — Software Peer Review Guide \[pyopensci.org\]](#)
- [10. How to submit a Python package to pyOpenSci for review - pyOpenSci \[pyopensci.org\]](#)
- [11. An Overview Of the Peer Review Process — Software Peer Review Guide \[pyopensci.org\]](#)
- [12. youtube.com \[youtube.com\]](#)
- [13. Python Tutorials & Learning Resources for Scientists - pyOpenSci \[pyopensci.org\]](#)
- [14. GitHub - pyOpenSci/python-package-guide: Python packaging made simple. Recommendations & guidance curated by the pyOpenSci community \[github.com\]](#)
- [15. Documentation for your Open Source Python Package — Python Packaging Guide \[pyopensci.org\]](#)
- [16. Create a pure Python package — Python Packaging Guide \[pyopensci.org\]](#)

- To cite this document: BenchChem. [getting help with Python programming challenges in the pyOpenSci community]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1259295/docs#getting-help-with-python-programming-challenges-in-the-pyopensci-community\]](https://www.benchchem.com/product/b1259295/docs#getting-help-with-python-programming-challenges-in-the-pyopensci-community)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)